

An In-depth Technical Guide to the Physical Properties of Different Oleum Grades

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Compound of Interest

Compound Name: Oleum

Cat. No.: B3057394

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For Researchers, Scientists, and Drug Development Professionals

Oleum, also known as fuming sulfuric acid, is a solution of sulfur trioxide (SO_3) in 100% sulfuric acid (H_2SO_4). It is a critical reagent and intermediate in numerous chemical processes, including nitration, sulfonation, and the production of explosives. The physical properties of **oleum** vary significantly with the concentration of free SO_3 , impacting its handling, storage, and reactivity. This technical guide provides a comprehensive overview of the key physical properties of different **oleum** grades, detailed experimental protocols for their determination, and the underlying relationships between composition and physical characteristics.

Quantitative Data on Physical Properties

The physical properties of **oleum** are a function of the percentage of free sulfur trioxide dissolved in sulfuric acid. The following tables summarize the density, viscosity, melting point, boiling point, and vapor pressure for various **oleum** concentrations.

Table 1: Density and Viscosity of Oleum at 20°C

% Free SO ₃ (w/w)	Equivalent % H ₂ SO ₄	Density (g/cm ³) at 20°C	Viscosity (cP) at 20°C
0	100.00	1.8305	25.4
10	102.25	1.876	30.1
20	104.50	1.915	35.8
25	105.63	1.938	38.5
30	106.75	1.960	40.2
40	109.00	1.983	38.0
50	111.25	1.995	32.1
60	113.50	2.001	25.5
65	114.63	1.998	22.1
80	118.00	1.975	-
100 (Pure SO ₃)	122.50	1.920	1.6

Data compiled from various sources. Viscosity data for 80% free SO₃ is not readily available.

Table 2: Melting and Boiling Points of Oleum

% Free SO ₃ (w/w)	Melting Point (°C)	Boiling Point (°C) at 1 atm
0	10.4	290 (decomposes)
10	-11	184
20	-1	152
30	17	124
40	32	102
50	16	84
60	7	68
65	11	62
80	23	52
100 (Pure SO ₃)	16.8	44.8

Note: The melting and boiling points of **oleum** can be complex due to the presence of different polysulfuric acids.

Table 3: Vapor Pressure of Oleum at Different Temperatures

% Free SO ₃ (w/w)	Vapor Pressure (mmHg) at 20°C	Vapor Pressure (mmHg) at 40°C	Vapor Pressure (mmHg) at 60°C
10	1.5	6.5	22
20	3.8	15	45
30	8.5	30	85
40	18	55	140
50	35	100	240
60	60	160	360
65	75	190	420

Vapor pressure increases significantly with both increasing temperature and increasing concentration of free SO_3 .

Experimental Protocols

The determination of the physical properties of **oleum** requires specialized procedures and stringent safety precautions due to its highly corrosive and fuming nature. All experiments must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Determination of Density

Principle: The density of a liquid is its mass per unit volume. For a corrosive liquid like **oleum**, a pycnometer or a digital density meter is recommended for accurate measurements.

Methodology (Pycnometer Method):

- Preparation and Safety:
 - Don appropriate PPE: acid-resistant gloves (butyl rubber or Viton®), chemical splash goggles, a face shield, and a lab coat.
 - Ensure a safety shower and eyewash station are readily accessible.
 - All work must be performed in a certified chemical fume hood.
- Procedure:
 - Clean and dry a pycnometer of a known volume (e.g., 25 mL) and its stopper.
 - Weigh the empty, dry pycnometer with its stopper on an analytical balance and record the mass (m_1).
 - Carefully fill the pycnometer with the **oleum** sample inside the fume hood, avoiding inhalation of fumes.
 - Insert the stopper, allowing excess liquid to be expelled through the capillary.

- Wipe the outside of the pycnometer dry with a chemically resistant cloth.
- Weigh the filled pycnometer and record the mass (m_2).
- Record the temperature of the **oleum** sample.
- Calculation:
 - The mass of the **oleum** is $m = m_2 - m_1$.
 - The density (ρ) is calculated using the formula: $\rho = m / V$, where V is the calibrated volume of the pycnometer at the recorded temperature.

Determination of Viscosity

Principle: Viscosity is a measure of a fluid's resistance to flow. For **oleum**, a glass capillary viscometer (e.g., an Ostwald or Ubbelohde type) made of borosilicate glass is suitable. The experiment must be conducted in a temperature-controlled bath.

Methodology (Capillary Viscometer):

- Preparation and Safety:
 - Adhere to all safety precautions outlined in section 2.1.
 - Use a viscometer bath with a transparent window to allow for safe observation.
- Procedure:
 - Clean and dry the viscometer thoroughly.
 - Carefully charge the viscometer with the **oleum** sample to the indicated mark inside the fume hood.
 - Place the viscometer in a constant temperature bath and allow it to equilibrate for at least 30 minutes.
 - Using a pipette bulb, draw the **oleum** up through the capillary tube to above the upper timing mark.

- Release the suction and measure the time (t) it takes for the meniscus of the **oleum** to fall from the upper to the lower timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- Calculation:
 - The kinematic viscosity (ν) is calculated using the formula: $\nu = C * t$, where C is the calibration constant of the viscometer.
 - The dynamic viscosity (η) is calculated as: $\eta = \nu * \rho$, where ρ is the density of the **oleum** at the same temperature.

Determination of Melting Point

Principle: The melting point is the temperature at which a substance changes from a solid to a liquid state. For **oleum**, which can have a wide range of melting points, a capillary melting point apparatus or a differential scanning calorimeter (DSC) can be used.

Methodology (Capillary Method):

- Preparation and Safety:
 - Follow all safety precautions as described in section 2.1.
 - Handle frozen **oleum** with extreme care.
- Procedure:
 - If the **oleum** sample is liquid at room temperature, carefully cool a small amount in a sealed container until it solidifies.
 - Quickly crush the solidified **oleum** into a fine powder in a dry environment (e.g., a glove box).
 - Pack the powdered **oleum** into a glass capillary tube to a height of 2-3 mm and seal the open end with a flame.

- Place the capillary tube in a melting point apparatus.
- Heat the sample slowly (1-2 °C per minute) near the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the last crystal melts. This range is the melting point.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Due to the fuming nature of **oleum**, this determination must be performed in a closed or semi-closed apparatus.

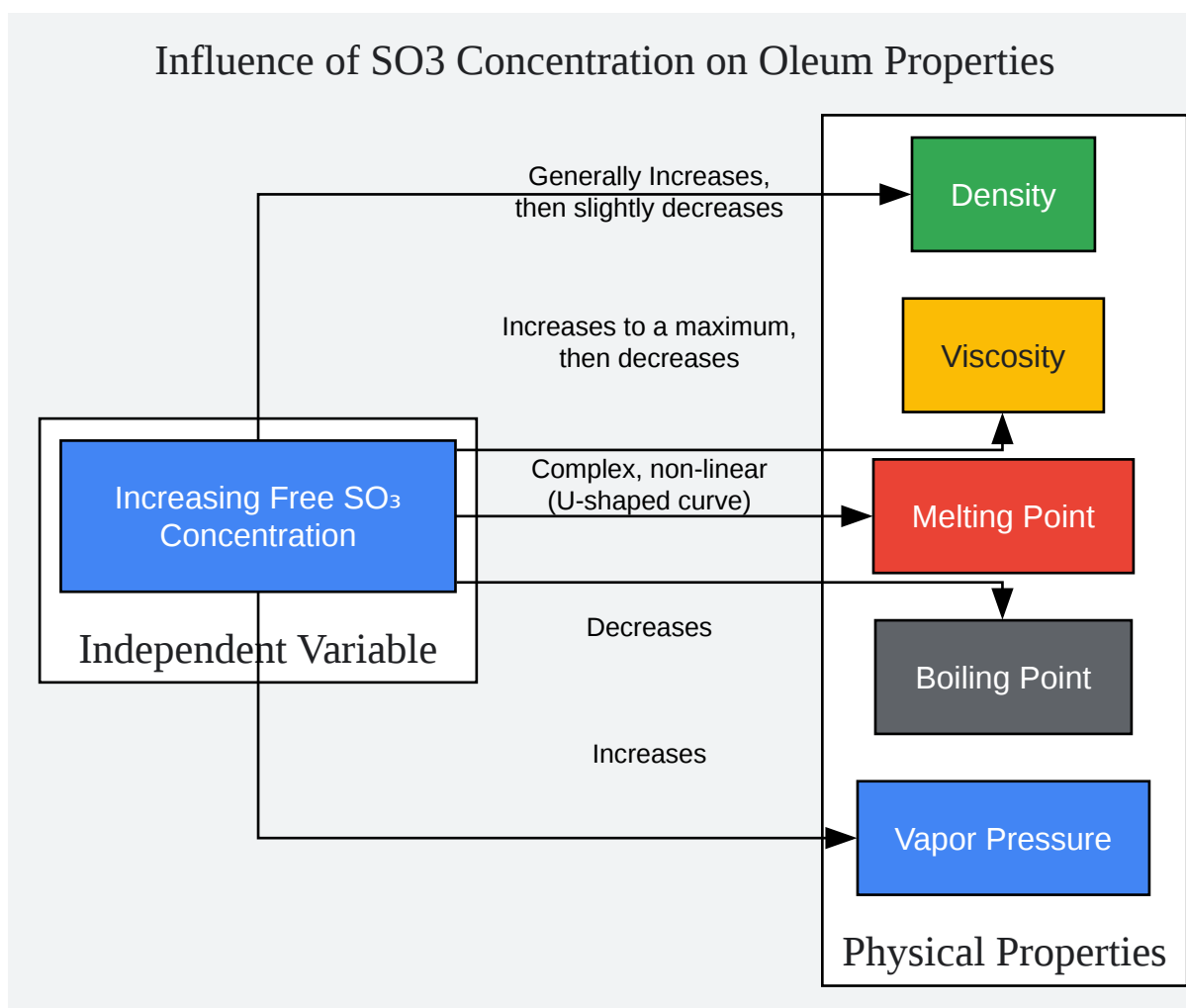
Methodology (Ebulliometer):

- Preparation and Safety:
 - Strict adherence to the safety protocols in section 2.1 is mandatory.
 - The apparatus must be assembled within a fume hood.
- Procedure:
 - Place a small volume of the **oleum** sample and a few boiling chips into the boiling flask of an ebulliometer.
 - Assemble the apparatus with a condenser to re-condense the vapors.
 - Heat the sample gently until a steady reflux is observed.
 - Record the temperature of the vapor that is in equilibrium with the boiling liquid. This is the boiling point.
 - Record the atmospheric pressure.

Mandatory Visualizations

Relationship between SO₃ Concentration and Physical Properties

The concentration of free sulfur trioxide is the primary determinant of the physical properties of **oleum**. The following diagram illustrates the general trends observed.



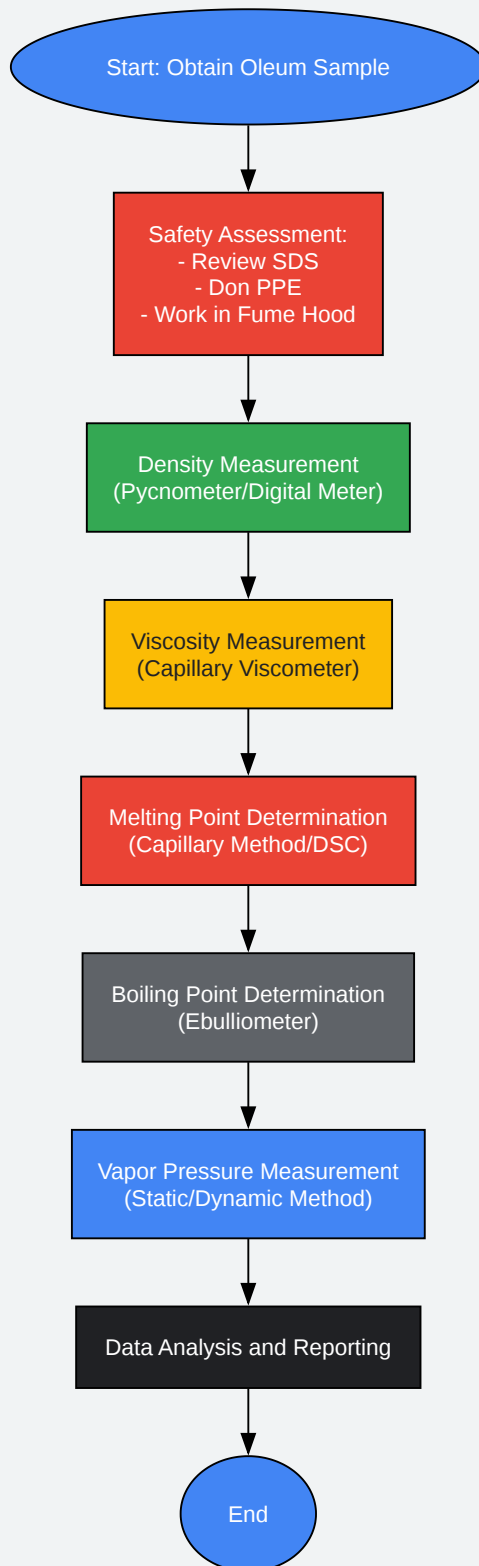
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Relationship between SO₃ concentration and **oleum** properties.

Experimental Workflow for Physical Property Characterization

The following diagram outlines a logical workflow for the experimental determination of the physical properties of an **oleum** sample, emphasizing safety and procedural order.

Experimental Workflow for Oleum Characterization



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Workflow for characterizing **oleum** physical properties.

Conclusion

The physical properties of **oleum** are highly dependent on the concentration of free sulfur trioxide. A thorough understanding and accurate measurement of these properties are essential for the safe and effective use of **oleum** in research and industrial applications. The experimental protocols provided in this guide, when conducted with strict adherence to safety procedures, will enable researchers and professionals to reliably characterize different grades of **oleum**. The complex interplay between composition and physical properties underscores the importance of consulting reliable data and employing precise analytical techniques when working with this powerful chemical.

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